

# (E,E)-Farnesol-13C3 CAS number and molecular weight

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## Compound of Interest

Compound Name: (E,E)-Farnesol-13C3

Cat. No.: B15547217

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## Technical Guide: (E,E)-Farnesol-13C3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **(E,E)-Farnesol-13C3**, a stable isotope-labeled form of the naturally occurring sesquiterpene alcohol, farnesol. This document is intended to serve as a core resource for researchers and professionals in drug development and various scientific fields who utilize labeled compounds for tracking and quantification in biological systems.

## Core Compound Data

The key quantitative data for **(E,E)-Farnesol-13C3** and its unlabeled counterpart are summarized in the table below for straightforward comparison.

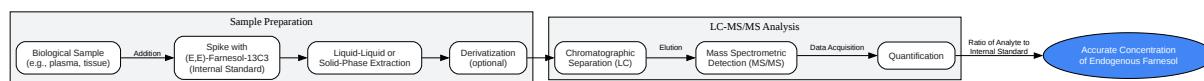
Compound	CAS Number	Molecular Weight (g/mol)	Chemical Formula
(E,E)-Farnesol-13C3	Not available	225.34[1]	C <sub>12</sub> <sup>13</sup> C <sub>3</sub> H <sub>26</sub> O
(E,E)-Farnesol	106-28-5[1][2][3]	222.37[2][4][5]	C <sub>15</sub> H <sub>26</sub> O
Farnesol (isomer mixture)	4602-84-0[4][5][6]	222.37[4][5]	C <sub>15</sub> H <sub>26</sub> O

**(E,E)-Farnesol-13C3** is a labeled version of (E,E)-Farnesol, where three carbon atoms are replaced with the <sup>13</sup>C isotope.<sup>[7]</sup> This isotopic labeling is crucial for its use in various analytical applications, particularly in mass spectrometry-based assays.

## Experimental Protocols & Applications

Due to the specialized nature of isotopically labeled compounds, detailed experimental protocols are typically application-specific. **(E,E)-Farnesol-13C3** is primarily used as an internal standard in quantitative mass spectrometry for the accurate determination of farnesol levels in biological matrices.

A general workflow for such an application is outlined below.

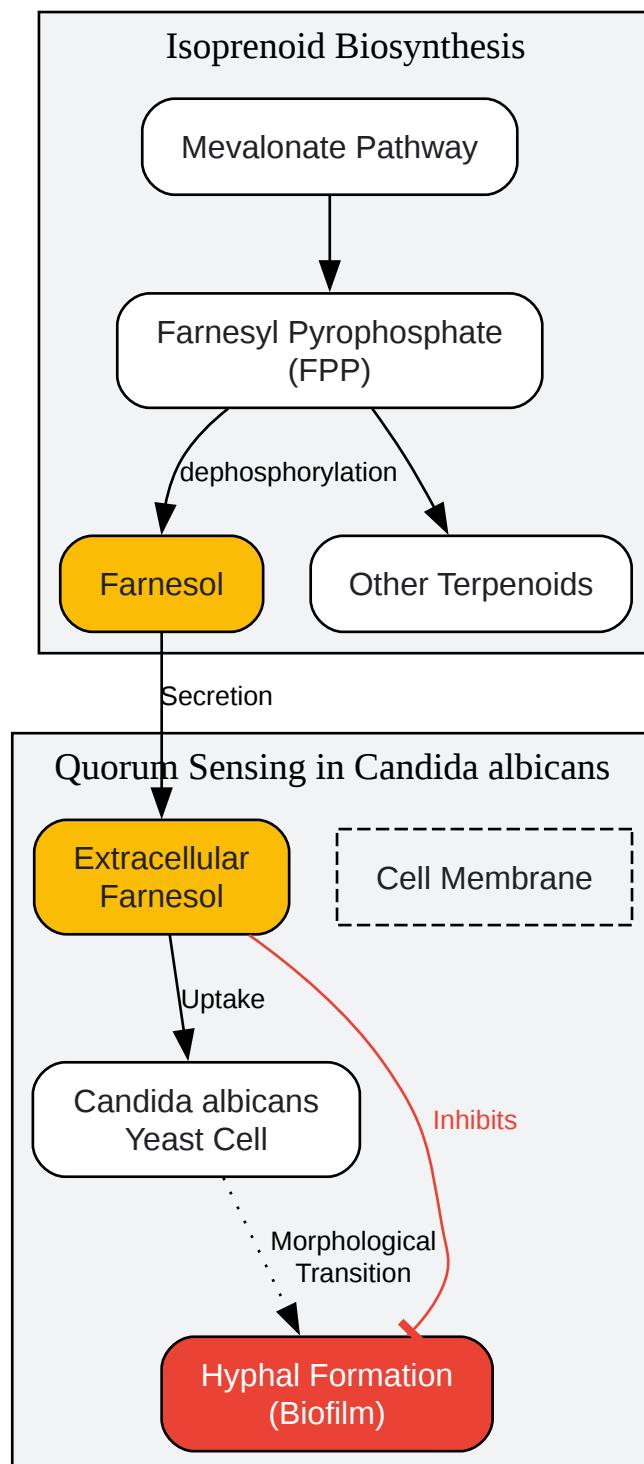


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**Figure 1:** Generalized workflow for the quantification of farnesol using **(E,E)-Farnesol-13C3**.

## Signaling Pathways Involving Farnesol

Farnesol is a biologically active molecule involved in various cellular processes. It is a precursor in the biosynthesis of many important organic compounds, including terpenes and steroids. One of the well-studied roles of farnesol is its function as a quorum-sensing molecule in the fungus *Candida albicans*, where it inhibits the transition from yeast to hyphal form, a key step in biofilm formation.



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**Figure 2:** Simplified diagram of farnesol's role in isoprenoid biosynthesis and quorum sensing.

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## References

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